

A Technical Guide to the Solubility of Ethyl Propiolate in Common Organic Solvents

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Compound of Interest

Compound Name: ETHYLPropiolate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of ethyl propiolate, a versatile reagent in organic synthesis. While quantitative public data on its solubility in a wide array of common organic solvents is limited, this document furnishes a robust framework for its determination. It includes known qualitative solubility information, a detailed experimental protocol for quantitative analysis, and a discussion of the key factors influencing the solubility of this compound. This guide is intended to be an essential resource for researchers and professionals in drug development and chemical synthesis, enabling them to effectively utilize ethyl propiolate in their work.

Introduction

Ethyl propiolate ($\text{HC}\equiv\text{CCO}_2\text{CH}_2\text{CH}_3$) is a reactive and versatile building block in organic chemistry, frequently employed in the synthesis of heterocycles and other complex molecules. A thorough understanding of its solubility in various organic solvents is paramount for its effective use in reaction design, purification processes, and formulation development. This guide addresses the current knowledge gap in the quantitative solubility data of ethyl propiolate and provides a practical approach for its determination.

Qualitative Solubility of Ethyl Propiolate

Published data indicates that ethyl propiolate is generally soluble in many common organic solvents. It is reported to be miscible with alcohol, and soluble in ethanol, ether, and chloroform.[1] The term "miscible" suggests that it can be mixed in all proportions without separation.[1][2][3][4] Another source broadly states its miscibility with organic solvents.[5]

Quantitative Solubility Data

A comprehensive literature search did not yield specific quantitative solubility data (e.g., in g/100 mL or mol/L) for ethyl propiolate in a broad range of common organic solvents. The following table is provided as a template for researchers to populate with experimentally determined values.

Solvent Class	Solvent Name	Temperature (°C)	Solubility (g/100 mL)	Method
Alcohols	Methanol	25	Gravimetric	
Ethanol	25	Gravimetric		
Isopropanol	25	Gravimetric		
Ethers	Diethyl Ether	25	Gravimetric	
Tetrahydrofuran (THF)	25	Gravimetric		
1,4-Dioxane	25	Gravimetric		
Ketones	Acetone	25	Gravimetric	
Methyl Ethyl Ketone (MEK)	25	Gravimetric		
Esters	Ethyl Acetate	25	Gravimetric	
Halogenated	Dichloromethane (DCM)	25	Gravimetric	
Hydrocarbons	Chloroform	25	Gravimetric	
Toluene	25	Gravimetric		
Hexane	25	Gravimetric		

Experimental Protocol for Determining Solubility

The following is a detailed methodology for the quantitative determination of ethyl propiolate solubility in an organic solvent using the gravimetric method. This method is reliable and can be performed with standard laboratory equipment.^{[6][7]}

4.1. Materials and Equipment

- Ethyl propiolate (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Vials with screw caps
- Volumetric flasks
- Pipettes
- Syringe filters (chemically resistant, e.g., PTFE)
- Evaporating dish or pre-weighed vials
- Vacuum oven or desiccator

4.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of ethyl propiolate to a vial containing a known volume (e.g., 10 mL) of the selected organic solvent at a constant temperature (e.g., 25 °C).
 - Ensure there is undissolved ethyl propiolate at the bottom of the vial to confirm saturation.
 - Seal the vial and place it in a thermostatic shaker or water bath to equilibrate for a sufficient period (e.g., 24-48 hours), ensuring constant agitation.

- Sample Withdrawal and Filtration:
 - After equilibration, allow the solution to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a known volume (e.g., 5 mL) of the clear supernatant using a pipette.
 - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed evaporating dish or vial to remove any undissolved microparticles.
- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish with the filtrate in a vacuum oven at a temperature that allows for the evaporation of the solvent without causing degradation of the ethyl propiolate. Alternatively, a desiccator under vacuum can be used.
 - Once the solvent has completely evaporated, allow the dish to cool to room temperature in a desiccator and then weigh it on an analytical balance.
 - Repeat the drying and weighing process until a constant mass is achieved.

4.3. Calculation of Solubility

The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = [(\text{Mass of dish + residue}) - (\text{Mass of empty dish})] / (\text{Volume of filtrate in mL}) * 100$$

4.4. Alternative Quantification Methods

For volatile solutes or when the gravimetric method is not suitable, spectroscopic methods can be employed to determine the concentration of the saturated solution. A calibration curve must first be generated using solutions of known ethyl propiolate concentrations in the solvent of interest.

- UV-Visible Spectroscopy: If ethyl propiolate exhibits a chromophore, its concentration can be determined by measuring the absorbance at a specific wavelength.

- Gas Chromatography (GC): GC can be used to accurately determine the concentration of ethyl propiolate in the saturated solution. This is particularly useful for volatile compounds.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Quantitative NMR (qNMR) can also be a powerful tool for determining concentration without the need for extensive calibration curves.

Factors Influencing Solubility

The solubility of ethyl propiolate in a given solvent is governed by the principle of "like dissolves like".^[1] Several factors at the molecular level influence this behavior:

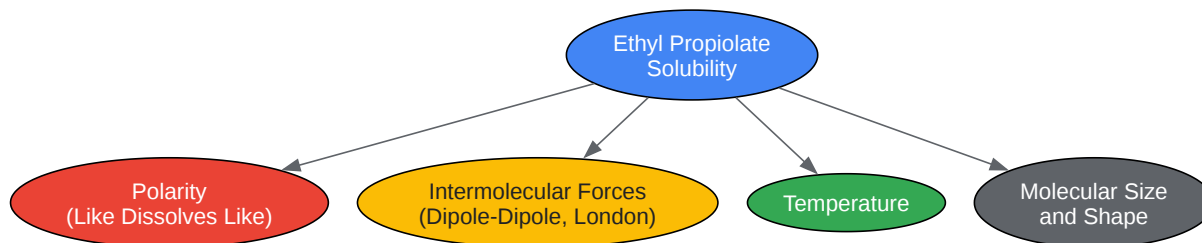
- Polarity: Ethyl propiolate has a polar ester group and a relatively nonpolar ethyl group and alkyne moiety. Its solubility will be highest in solvents with similar polarity.
- Intermolecular Forces: The ability of ethyl propiolate to engage in dipole-dipole interactions and London dispersion forces with solvent molecules is crucial. Solvents that can effectively interact through these forces will be better solvents.
- Temperature: The solubility of solids in liquids generally increases with temperature. It is therefore critical to control and report the temperature at which solubility is determined.
- Molecular Size and Shape: The relatively small size of ethyl propiolate allows it to be readily solvated by a variety of organic solvent molecules.

Visualizations



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Caption: Experimental workflow for the gravimetric determination of solubility.



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Caption: Key factors influencing the solubility of ethyl propiolate.

Conclusion

While specific quantitative solubility data for ethyl propiolate in common organic solvents is not extensively documented in public literature, this guide provides the necessary tools for researchers to determine these values accurately. By following the detailed experimental protocol and considering the fundamental principles of solubility, scientists and drug development professionals can effectively manage and utilize ethyl propiolate in their synthetic and formulation endeavors. The generation and dissemination of such data will be a valuable contribution to the chemical science community.

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